

2,3-Dimethoxy-benzamidine CAS number and molecular weight

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Compound of Interest

Compound Name: 2,3-Dimethoxy-benzamidine

Cat. No.: B114655

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In-Depth Technical Guide: 2,3-Dimethoxy-benzamidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Dimethoxy-benzamidine**, including its chemical properties, potential therapeutic applications, and generalized experimental protocols. Due to the limited availability of data specific to the 2,3-isomer, this guide also draws upon information from structurally related benzamidine derivatives to infer potential areas of research and application.

Core Compound Data

The fundamental physicochemical properties of **2,3-Dimethoxy-benzamidine** are summarized below.

Property	Value	Source
CAS Number	144650-01-1	
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	
Molecular Weight	180.20 g/mol	Calculated
IUPAC Name	2,3-dimethoxybenzenecarboximide	

Introduction to Benzamidine and its Derivatives

Benzamidine is an aromatic organic compound that serves as a foundational structure for a wide range of derivatives with significant pharmacological applications. The core benzamidine structure is a competitive reversible inhibitor of trypsin and other serine proteases, which are crucial enzymes in various physiological and pathological processes. Consequently, benzamidine and its analogues are frequently utilized in protein crystallography and as starting points for the design of therapeutic agents.

The addition of methoxy groups to the benzene ring, as seen in **2,3-Dimethoxy-benzamidine**, can significantly modulate the compound's electronic properties, solubility, and biological activity. These modifications are a key strategy in medicinal chemistry to enhance the potency, selectivity, and pharmacokinetic profiles of drug candidates.

Potential Therapeutic Applications

While specific research on **2,3-Dimethoxy-benzamidine** is limited, the broader class of benzamidine and benzamide derivatives has been extensively studied for various therapeutic applications. These areas represent promising avenues for the investigation of the 2,3-dimethoxy isomer.

- **Enzyme Inhibition:** As a benzamidine derivative, **2,3-Dimethoxy-benzamidine** is predicted to exhibit inhibitory activity against serine proteases. This makes it a candidate for research in conditions where these enzymes are dysregulated, such as inflammation, cancer, and coagulation disorders.

- **Antimicrobial Activity:** Various benzamidine and benzamide analogues have demonstrated significant antibacterial and antifungal properties. Novel benzamidine derivatives have been synthesized and shown to be effective against pathogenic bacteria, including those implicated in periodontal disease.
- **Anticancer and Anti-inflammatory Potential:** The benzamide scaffold is present in numerous compounds investigated for their anti-cancer and anti-inflammatory effects. These activities are often linked to the inhibition of specific kinases or other signaling proteins.
- **Drug Development Intermediate:** Dimethoxy-benzamidine derivatives serve as versatile intermediates in the synthesis of more complex pharmaceutical compounds, including those targeting enzymes and receptors for various diseases.

Generalized Experimental Protocols

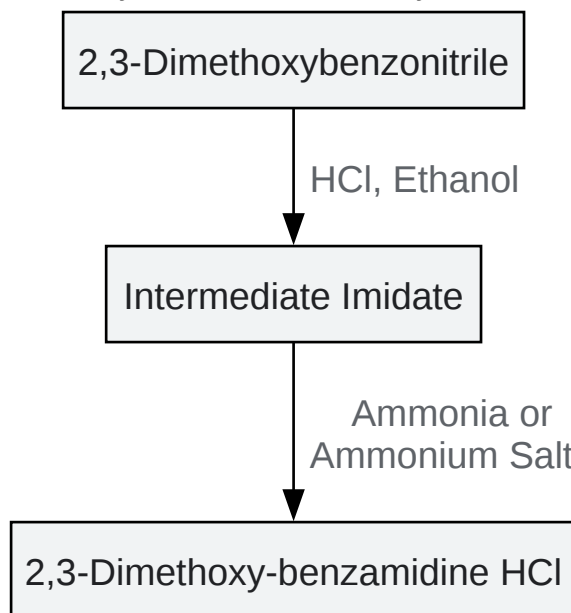
The following sections outline generalized experimental procedures for the synthesis and biological evaluation of dimethoxy-benzamidine derivatives, based on established methodologies for similar compounds.

Synthesis of Dimethoxy-benzamidine Hydrochloride

A common route for the synthesis of benzamidine hydrochlorides involves a multi-step process starting from the corresponding benzonitrile.

Reaction Scheme:

Generalized Synthesis of Dimethoxy-benzamidine HCl



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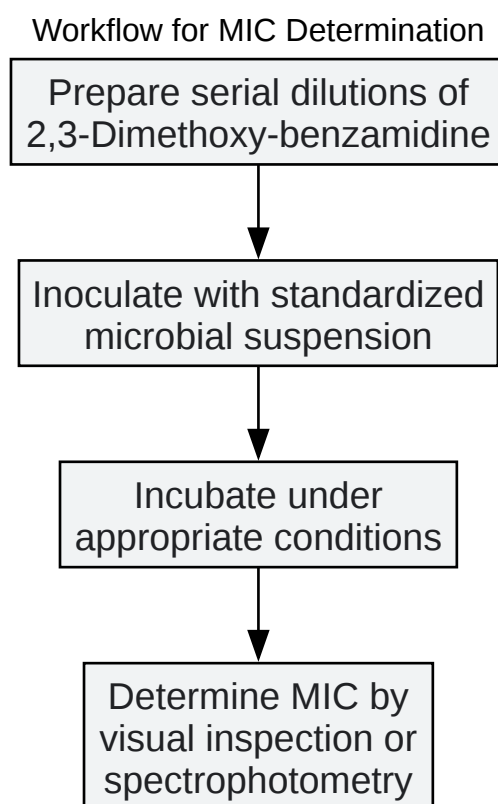
Caption: Generalized synthetic pathway for **2,3-Dimethoxy-benzamidine HCl**.

Step-by-Step Protocol:

- **Formation of the Imino Ester Hydrochloride:** 2,3-Dimethoxybenzonitrile is dissolved in anhydrous ethanol and cooled in an ice bath. Dry hydrogen chloride gas is bubbled through the solution until saturation. The reaction mixture is then sealed and stirred at room temperature for an extended period (e.g., 48 hours). The solvent is evaporated under reduced pressure to yield the crude imino ester hydrochloride.
- **Amination to Form Benzamidine Hydrochloride:** The crude imino ester is dissolved in an appropriate alcohol, and a source of ammonia (e.g., ammonium chloride or ammonia gas) is added. The mixture is heated in a sealed vessel (e.g., an autoclave) at elevated temperatures and pressures.
- **Purification:** After the reaction, the mixture is cooled, and any unreacted starting materials are removed by extraction. The benzamidine hydrochloride product is then separated from inorganic salts by extraction with a hot polar solvent like acetonitrile or ethanol. The final product can be further purified by recrystallization.

In Vitro Antimicrobial Activity Assay (Microbroth Dilution)

This protocol is used to determine the minimum inhibitory concentration (MIC) of the compound against various microbial strains.



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Caption: Experimental workflow for determining the Minimum Inhibitory Concentration (MIC).

Methodology:

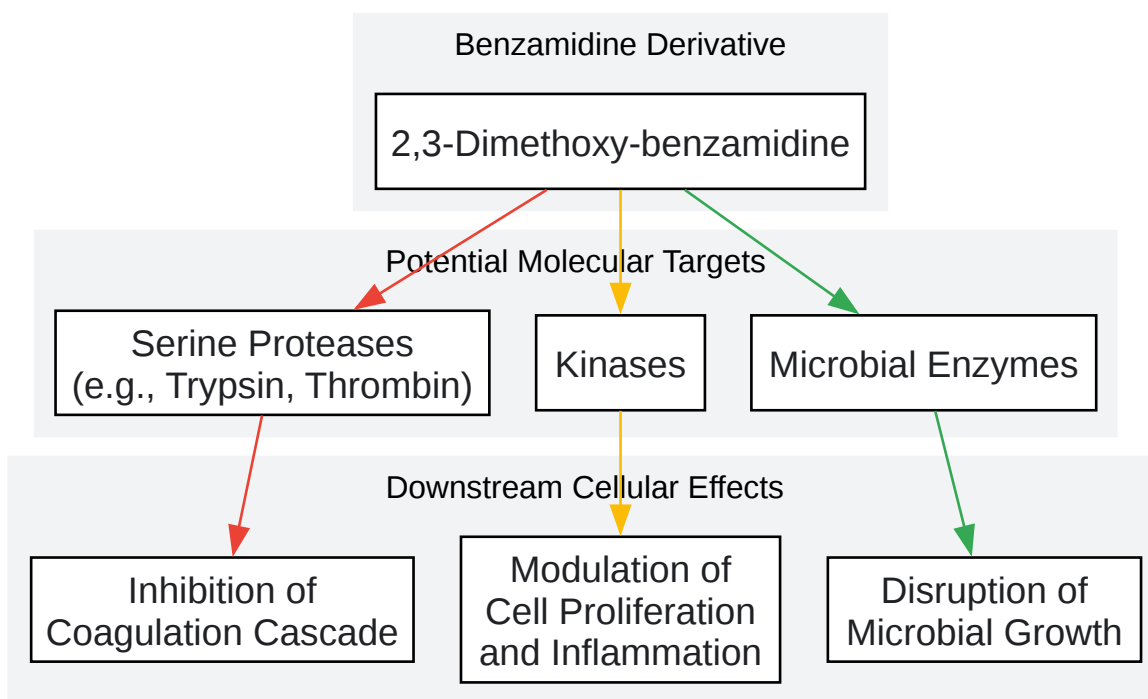
- Preparation of Compound Stock Solution: A stock solution of **2,3-Dimethoxy-benzamidine** hydrochloride is prepared in a suitable solvent (e.g., DMSO or water).
- Serial Dilution: The stock solution is serially diluted in a 96-well microtiter plate containing the appropriate microbial growth medium.

- Inoculation: Each well is inoculated with a standardized suspension of the test microorganism.
- Incubation: The plate is incubated at the optimal temperature and duration for the growth of the microorganism.
- MIC Determination: The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism. This can be assessed visually or by measuring the optical density using a microplate reader.

Potential Signaling Pathways and Molecular Targets

Given the established activity of benzamidine as a serine protease inhibitor, a primary mechanism of action for **2,3-Dimethoxy-benzamidine** is likely the modulation of protease-mediated signaling pathways.

Potential Molecular Targets of Benzamidine Derivatives



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Caption: Conceptual diagram of potential molecular targets and downstream effects.

This diagram illustrates that **2,3-Dimethoxy-benzamidine**, as a benzamidine derivative, may interact with various molecular targets, leading to a range of cellular responses. The specific affinity and inhibitory constants for each target would need to be determined experimentally.

Conclusion

2,3-Dimethoxy-benzamidine is a chemical entity with significant potential for further research and development. While specific data for this isomer is not widely available, the well-documented activities of the broader benzamidine and benzamide classes of compounds provide a strong rationale for its investigation as a serine protease inhibitor, an antimicrobial agent, and a scaffold for the development of novel therapeutics. The experimental protocols and conceptual frameworks presented in this guide offer a starting point for researchers to explore the chemical and biological properties of this promising compound.

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